

Physical and Chemical Properties of Methyl Arachidate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Methyl arachidate

CAS No.: 1120-28-1

Cat. No.: S586949

[Get Quote](#)

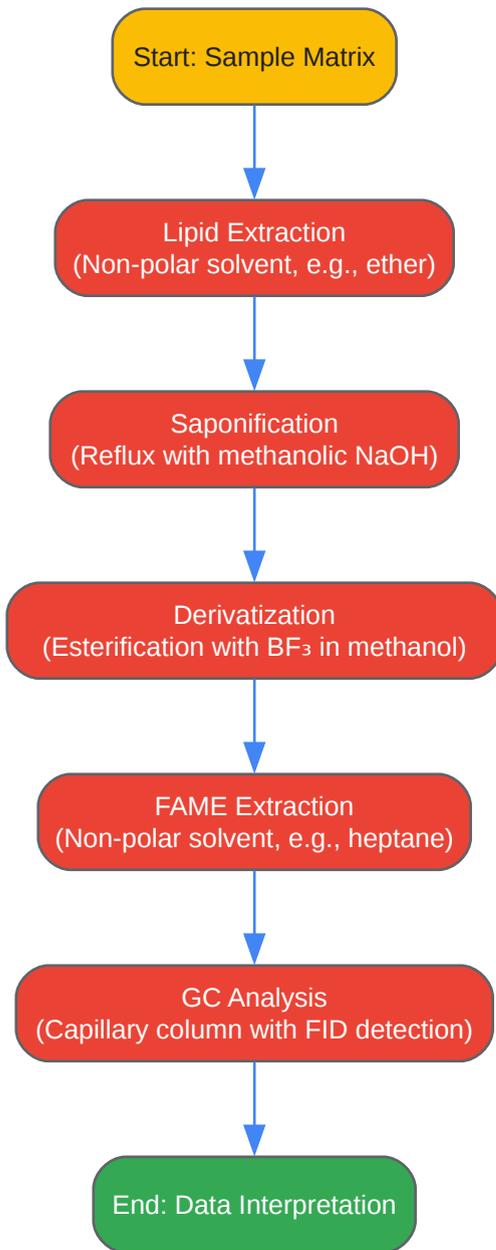
The table below summarizes the key properties of **Methyl Arachidate** (CAS 1120-28-1) from the search results.

Property	Value
CAS Number	1120-28-1 [1]
Molecular Formula	C ₂₁ H ₄₂ O ₂ [1]
Molecular Weight	326.56 g/mol [1]
Density	0.8633 g/cm ³ (at 20°C) [1] [2]
Melting Point	45-48 °C (lit.) [1] [2]
Boiling Point	215-216 °C at 10 mm Hg (lit.) [1] [2]
Flash Point	215°C/10mm [1] [2]
Appearance	White, crystalline powder or leaf crystals [1] [2]
Water Solubility	Soluble in hot alcohol; sparingly soluble in water [1]
Refractive Index	1.4317 [2]

Property	Value
Storage Temp.	-20°C [1]

Experimental Protocol: Analysis of FAMES by Gas Chromatography

While **Methyl Arachidate** itself can be analyzed, it is most commonly encountered as a component in Fatty Acid Methyl Ester (FAME) mixtures for profiling total fat content or characterizing fats and oils [3]. The following workflow and detailed protocol describe this standard method.



Click to download full resolution via product page

Workflow for the analysis of fatty acids in a sample matrix as their methyl esters.

Detailed Methodology [3]

- **Sample Preparation & Lipid Extraction**

- Weigh a representative sample of the material (e.g., food, biological tissue).

- Extract the total lipid content using a non-polar solvent such as diethyl ether. This step separates the fats from the sample matrix.
- **Saponification (Forming Fatty Acid Salts)**
 - Reflux the extracted lipids with a methanolic sodium hydroxide (NaOH) solution.
 - This process hydrolyzes the glycerides (triglycerides, phospholipids) to release the free fatty acids, which immediately form their sodium salts (soaps) in the basic solution.
- **Derivatization: Formation of Methyl Esters (FAMES)**
 - To the saponified mixture, add a derivatization reagent such as boron trifluoride (BF₃) in methanol.
 - Heat the mixture to effect the transesterification reaction, which converts the fatty acid salts into the more volatile fatty acid methyl esters (FAMES).
- **Extraction of FAMES**
 - After the reaction mixture cools, add a non-polar solvent like heptane.
 - Shake or vortex the mixture to extract the newly formed FAMES into the organic (heptane) layer.
 - Recover the organic layer for analysis.
- **Gas Chromatography (GC) Analysis**
 - **Instrument:** Agilent 7890A GC or equivalent.
 - **Column:** A high-resolution capillary column is essential. Two types are recommended:
 - **FAMEWAX column** (polyethylene glycol stationary phase): Suitable for most saturated and unsaturated FAMES, offering fast analysis times [3].
 - **Rt-2560 column** (biscyanopropyl stationary phase): Particularly effective for resolving complex mixtures, including *cis* and *trans* isomers of polyunsaturated FAMES [3].
 - **Example Method with Rt-2560 Column:**
 - **Column Dimensions:** 100 m length, 0.25 mm ID, 0.20 µm film thickness [3].
 - **Injection:** 1 µL, split mode (split ratio 20:1), injector temperature 225°C [3].
 - **Oven Program:** 100°C (hold 4 min), then increase to 240°C at 3°C/min (hold 15 min) [3].
 - **Carrier Gas:** Helium, constant flow of 1.0 mL/min [3].
 - **Detection:** Flame Ionization Detector (FID) at 285°C [3].

Under these conditions, **Methyl Arachidate** (C20:0) has a **retention time of approximately 47.92 minutes** [3].

Key Considerations for Researchers

- **Identification and Purity:** In a GC analysis, the retention time of **Methyl Arachidate** should be confirmed by comparison with a certified standard. The peak area can be used for quantification to determine the amount present in a sample [3].
- **Alternative Derivatization:** Simplified, single-step transmethylation procedures using reagents like trimethylsulfonium hydroxide (TMSH) or sodium methoxide can be used for some sample types, streamlining the workflow [3].
- **Distinguishing Similar Compounds:** Be cautious not to confuse **Methyl Arachidate** (the saturated C20:0 ester) with **Methyl Arachidonate** (CAS 2566-89-4). The latter is the methyl ester of Arachidonic Acid, a polyunsaturated omega-6 fatty acid (C20:4), and has different physical properties and biological significance [4] [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. arachidate | China | Manufacturer | career henan chemical co Methyl [chemicalbook.com]
2. China Methyl Arachidate CAS 1120-28-1 factory and manufacturers [unilongmaterial.com]
3. High-Resolution GC Analyses of Fatty Acid Methyl Esters ... [restek.com]
4. 2566-89-4(METHYL ARACHIDONATE) Product Description [chemicalbook.com]
5. Arachidonic acid: Physiological roles and potential health ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Physical and Chemical Properties of Methyl Arachidate].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b586949#methyl-arachidate-density-0-8633-g-cm3>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com